

# Nystatin A1: Polyene Macrolide Classification & Technical Profiling[1]

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: Nystatin A1 trihydrate

Cat. No.: B13826137

[Get Quote](#)

## Executive Summary

Nystatin A1 (C<sub>47</sub>H<sub>75</sub>NO<sub>17</sub>) represents the archetypal tetraene polyene macrolide, serving as a foundational compound in antifungal therapeutics.[1][2][3] Unlike the heptaene class (e.g., Amphotericin B), Nystatin A1 is characterized by a disrupted conjugated system—a "diene-tetraene" chromophore—which dictates its distinct UV-Vis spectral signature and solubility profile.[4][1][2][3] This guide provides a rigorous technical breakdown of Nystatin A1, moving from its structural classification and solid-state properties (including hydration states) to its mechanism of action and analytical validation protocols.[4][1][2][3]

## Structural & Chemical Classification

### The Polyene Hierarchy

Nystatin A1 is classified within the Polyene Macrolide family.[1][5][6][7] Its classification is defined by three structural determinants:

- **Macrolactone Ring Size:** A 38-membered lactone ring.[1][2]
- **Chromophore Structure:** It is technically a Tetraene due to four conjugated double bonds.[1] However, it is structurally distinct because it possesses a diene-tetraene system: a conjugated tetraene separated from a conjugated diene by saturated methylene bridges.[4][1][2] This interruption reduces its toxicity compared to fully conjugated heptaenes but also limits its systemic utility.[1]

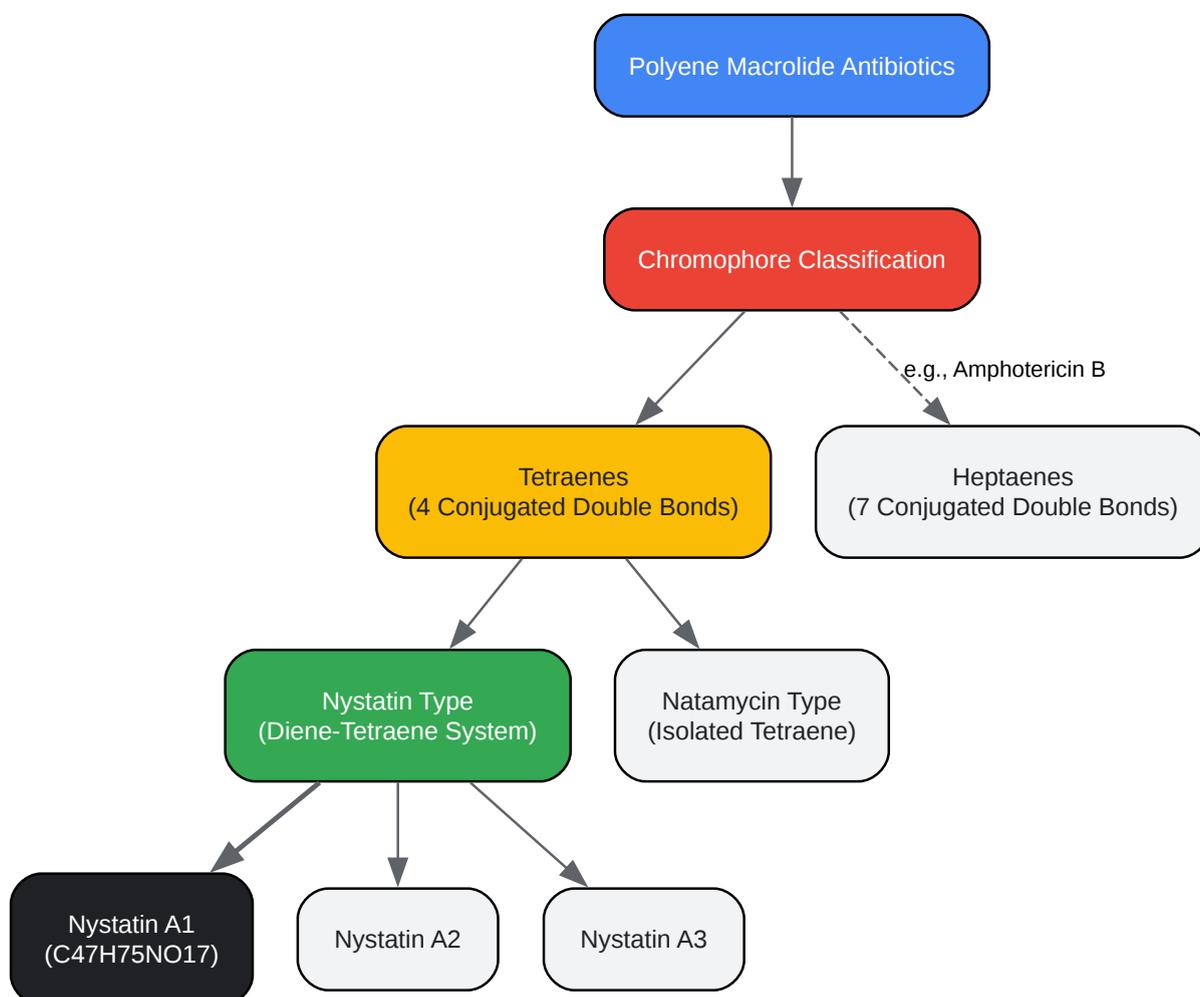
- Glycosylation: The aglycone (Nystatinolide) is glycosylated with the amino sugar D-mycosamine at the C-19 position.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Chemical Identity[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

- IUPAC Name:  
(1S,3R,4R,7R,9R,11R,15S,16R,17R,18S,19E,21E,25E,27E,29E,31E,33R,35S,36R,37S)-33-[(3-amino-3,6-dideoxy-β-L-mannopyranosyl)oxy]-1,3,4,7,9,11,17,37-octahydroxy-15,16,18-trimethyl-13-oxo-14,39-dioxabicyclo[33.3.1]nonatriaconta-19,21,25,27,29,31-hexaene-36-carboxylic acid.[\[4\]](#)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Molecular Formula: C<sub>47</sub>H<sub>75</sub>NO<sub>17</sub>[\[4\]](#)[\[2\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)
- Molecular Weight: 926.1 g/mol [\[4\]](#)[\[2\]](#)

## Classification Visualization

The following diagram illustrates the structural lineage of Nystatin A1 within the polyene family.



[Click to download full resolution via product page](#)

Figure 1: Hierarchical classification of Nystatin A1 within the polyene macrolide family, highlighting the specific diene-tetraene chromophore distinction.[4][1][2][3]

## Solid-State Profiling & Hydration[1][3][4][5]

### The "Trihydrate" Designation

While commercial Nystatin is often an amorphous yellow powder comprising a complex of A1, A2, and A3, the Trihydrate form refers to a specific crystalline state often isolated for structural determination or high-purity standards.[4][1]

- **Crystallography:** Nystatin A1 crystallizes in the orthorhombic system.[1] The "trihydrate" classification denotes the inclusion of three water molecules per asymmetric unit in the crystal lattice. This hydration shell is critical for maintaining the hydrogen-bonding network that stabilizes the macrolactone ring conformation.[1]
- **Hygroscopicity:** Nystatin is significantly hygroscopic.[1][2][11] In non-controlled environments, the amorphous powder can adsorb moisture, leading to hydrolytic degradation.[4][1] The crystalline trihydrate form offers superior thermodynamic stability compared to the amorphous form but requires precise storage (inert atmosphere, -20°C) to prevent desolvation and subsequent oxidation.[1][2][3]

## Physicochemical Properties Table[1][3][5]

Property	Specification	Technical Note
Appearance	Yellow to light brown powder	Color intensity correlates with oxidation level (darker = degraded).[4][2][3]
Solubility (Water)	< 0.1 mg/mL (Practically Insoluble)	Amphiphilic nature leads to micelle/aggregate formation.[1][2][3]
Solubility (Organic)	Soluble in DMSO, DMF, Formamide	DMSO is the standard solvent for MIC assays and stock solutions.[4][1][2][3]
pKa	~5.7 (Carboxyl), ~8.6 (Amino)	Zwitterionic character at physiological pH.[1][2][3]
UV Maxima	290, 304, 319 nm	Diagnostic "three-finger" peak profile of tetraenes.[4][1][2]
Stability	pH 6.0–8.0 (Optimal)	Rapid degradation at pH < 2 or > 9 via acid/base hydrolysis.[1][2][3]

## Mechanism of Action (MoA)

### The Sterol Sponge & Pore Formation Model

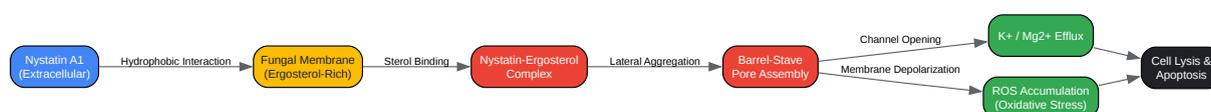
Nystatin A1 functions as an ionophore.[1] Its selective toxicity arises from a higher affinity for ergosterol (fungal membranes) than for cholesterol (mammalian membranes), although this selectivity is not absolute (leading to nephrotoxicity in systemic use).[1][2][3]

The Process:

- Adsorption: Nystatin monomers bind to the fungal cell wall.[1]
- Complexation: The hydrophobic face of the polyene interacts with the ergosterol sterol nucleus.[1]
- Oligomerization: ~8–12 Nystatin-Ergosterol complexes assemble laterally.[1][2]
- Pore Formation: A hydrophilic channel (barrel-stave or toroidal pore) opens, spanning the lipid bilayer.[1][2][3]
- Leakage: Uncontrolled efflux of  $K^+$  and  $Mg^{2+}$  ions destroys the electrochemical gradient, leading to cell death.[1]

## Signaling & Apoptosis Pathway

Recent evidence suggests Nystatin also triggers oxidative stress-mediated apoptosis.[1][2]



[Click to download full resolution via product page](#)

Figure 2: Dual-mechanism pathway of Nystatin A1 cytotoxicity involving pore formation and oxidative stress induction.[4][2][3]

## Analytical Characterization Protocol High-Performance Liquid Chromatography (HPLC)

This protocol validates the purity of Nystatin A1 and separates it from the A2/A3 congeners and degradation products.[2]

#### System Suitability:

- Column: C18 (Octadecylsilane), 4.6 mm x 150 mm, 5 µm packing (e.g., Zorbax Eclipse or equivalent).[4][1][2][3]
- Temperature: 30°C.
- Detection: UV at 304 nm (Absorption maximum for tetraene).[1][2][3]

#### Mobile Phase Strategy:

- Buffer: 0.05 M Ammonium Acetate (pH ~6.0).
- Organic Modifier: Acetonitrile or Methanol.[1]
- Isocratic Mode:
  - Ammonium Acetate Buffer: 29%[4][2][3]
  - Acetonitrile: 71%[4][2]
  - Note: Adjust ratio if resolution < 1.5 between A1 and A2 peaks.

#### Procedure:

- Standard Prep: Dissolve 20 mg Nystatin Reference Standard in 50 mL DMSO (Stock). Dilute to 0.4 mg/mL with Methanol.[1]
- Sample Prep: Dissolve sample in DMSO; dilute with Methanol to match standard concentration. Crucial: Protect from light.[1][9][11] Analyze within 2 hours to prevent photo-oxidation.
- Injection: 20 µL.
- Acceptance Criteria:

- Nystatin A1 retention time: ~14 minutes.[1]
- Tailing factor: < 1.5.[1][2]
- Resolution (A1 vs impurities): > 3.0.[1][2][3]

## UV-Vis Spectroscopy Validation

A quick identity check relies on the tetraene signature.[1]

- Solvent: Methanol.[1][2][9][10][11]
- Scan Range: 250–350 nm.[1][2]
- Criteria: Three distinct peaks must appear at 290 nm, 304 nm, and 319 nm ( $\pm 2$  nm).[4][1][2][3] The ratio of absorbance at 304 nm to 290 nm should be  $\geq 0.85$ , indicating intact conjugation.[1] Loss of fine structure indicates oxidation.[1]

## References

- Polyene Classification & Structure
  - Hammond, S. M. (1977).[4][1][2][3][10] Biological activity of polyene antibiotics. Progress in Medicinal Chemistry.[1][10] [Link](#)
- Mechanism of Action
  - Coutinho, A., & Prieto, M. (2003).[4][1][2][3] Self-assembly of the polyene antibiotic nystatin in dipalmitoylphosphatidylcholine vesicles.[1] Biophysical Journal.[1][2] [Link](#)
- Biosynthesis & Genetics
  - Brautaset, T., et al. (2000).[4][1][2][3] Biosynthesis of the polyene antifungal antibiotic nystatin in *Streptomyces noursei*. [1][5] Chemistry & Biology.[1][2][6] [Link](#)
- Analytical Methods (HPLC)
  - United States Pharmacopeia (USP) Monograph: Nystatin.[1][2][3][Link](#)[1][2][3]

- Crystal Structure & Hydration
  - Lauer, G., et al. (1982).<sup>[4][1][2][3]</sup> The structure of the polyene antibiotic nystatin.<sup>[1][5][12][13][14]</sup> Tetrahedron Letters.<sup>[1][2]</sup> [Link](#)<sup>[1][2][3]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Nystatin - Wikipedia \[en.wikipedia.org\]](#)
- [2. Nystatin main = 4,400USP units/mg 1400-61-9 \[sigmaaldrich.com\]](#)
- [3. Nystatin \[sitem.herts.ac.uk\]](#)
- [4. Nystatin A1 | C47H75NO17 | CID 11286230 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Nystatin A1 | C47H75NO17 | CID 11286230 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. studyguides.com \[studyguides.com\]](#)
- [7. Nystatin-like Pseudonocardia polyene B1, a novel disaccharide-containing antifungal heptaene antibiotic - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Nystatin - Wikipedia \[en.wikipedia.org\]](#)
- [9. jpdb.nihs.go.jp \[jpdbs.nihs.go.jp\]](#)
- [10. Nystatin - LKT Labs \[lktlabs.com\]](#)
- [11. NYSTATIN \[drugs.ncats.io\]](#)
- [12. NYSTATIN A1 \[drugs.ncats.io\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. redalyc.org \[redalyc.org\]](#)
- To cite this document: BenchChem. [Nystatin A1: Polyene Macrolide Classification & Technical Profiling<sup>[1]</sup>]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13826137#nystatin-a1-trihydrate-polyene-macrolide-classification\]](https://www.benchchem.com/product/b13826137#nystatin-a1-trihydrate-polyene-macrolide-classification)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)